

# An In-depth Technical Guide to 3-Trifluoromethyl-4-nitrophenol (TFM)

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## Compound of Interest

Compound Name: 3,5-Bis(trifluoromethyl)fluorobenzene

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CAS Number: 88-30-2 (Note: The requested CAS number 328-76-7 is likely a typographical error, as scientific literature predominantly associates the chemical profile with CAS 88-30-2, also known as 3-Trifluoromethyl-4-nitrophenol or TFM).

This technical guide provides a comprehensive overview of the chemical and physical properties, hazards, and toxicological profile of 3-Trifluoromethyl-4-nitrophenol (TFM). The information is intended for researchers, scientists, and professionals in drug development and environmental science.

## Chemical and Physical Properties

TFM is a yellow to orange crystalline solid.<sup>[1]</sup> It has a molecular weight of 207.11 g/mol.<sup>[1][2]</sup> Key physical and chemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C7H4F3NO3	[3][4]
Molecular Weight	207.11 g/mol	[1][2]
Melting Point	76 °C	[1]
Water Solubility	5000 mg/L at 25 °C	[1]
Vapor Pressure	0.00133 mmHg	[1]
pKa	6.07	[1]
logP (Octanol-Water Partition Coefficient)	2.8	[1]

#### Solubility Profile:

Solvent	Solubility
DMF	30 mg/ml
DMSO	30 mg/ml
Ethanol	30 mg/ml
PBS (pH 7.2)	5 mg/ml

## Hazards and Toxicology

TFM is classified as a hazardous substance. It is toxic if swallowed, harmful in contact with skin or if inhaled, causes skin irritation, and can cause serious eye irritation.[5]

## GHS Hazard Classification

- Acute Toxicity, Oral: Category 3[5]
- Acute Toxicity, Dermal: Category 4[2][5]
- Acute Toxicity, Inhalation: Category 4[2][5]

- Skin Irritation: Category 2[2][5]
- Eye Irritation: Category 2[2][5]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory system)[2]

## Toxicological Data

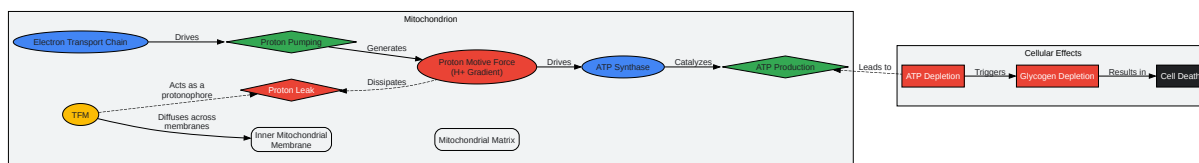
Test	Species	Route	Value	Reference
LD50	Rat	Oral	141 mg/kg	[6]
LD50	Rabbit	Dermal	> 2000 mg/kg	[6]
LC50 (9-h)	Sea Lamprey Larvae	Aquatic	Varies with water chemistry	[7]
LC50	Rainbow Trout	Aquatic	Varies with water chemistry	[8]

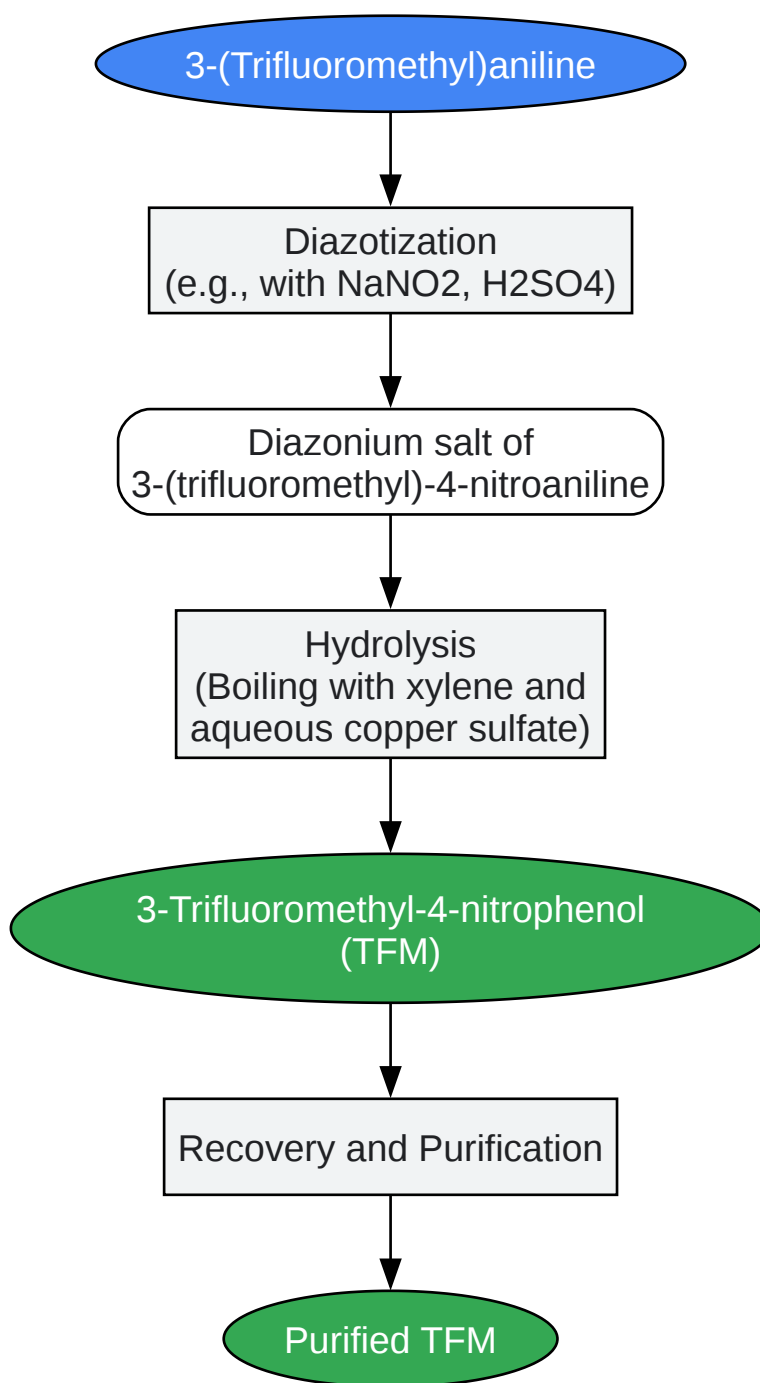
## Ecotoxicity

TFM is primarily used as a piscicide, specifically a lampricide, to control invasive sea lamprey populations in the Great Lakes region.[3][7][9] Its toxicity is selective, being more toxic to sea lampreys than to many other fish species.[4][10] However, it is still considered toxic to aquatic life in general.[6] TFM is not expected to bioaccumulate and breaks down in the environment within several days.[3]

## Mechanism of Action and Signaling Pathways

The primary mechanism of TFM's toxicity is the uncoupling of mitochondrial oxidative phosphorylation.[9][11] This action is similar to that of the classic uncoupling agent 2,4-dinitrophenol (DNP).[11][12] TFM, being a hydrophobic weak acid, can transport protons across the inner mitochondrial membrane, dissipating the proton motive force necessary for ATP synthesis.[11][12] This leads to a mismatch between ATP supply and demand, resulting in the depletion of cellular energy stores, primarily glycogen, and ultimately cell death.[9][11]





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